

An In-depth Technical Guide to the Physical Properties of 4-(Methylsulfonyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-(Methylsulfonyl)benzaldehyde**, an important intermediate in the pharmaceutical industry. The information is presented to be a valuable resource for professionals engaged in research and development.

Chemical and Physical Properties

4-(Methylsulfonyl)benzaldehyde is an organic compound that is solid at room temperature, appearing as a light yellow-beige to light brown crystalline powder[1][2][3]. Its structure consists of a benzene ring substituted with both an aldehyde and a methylsulfonyl group. This substitution, particularly the polar sulfonyl group, significantly influences its physical properties, leading to strong intermolecular interactions[2].

Table 1: General Chemical Properties and Identifiers

Property	Value	Source(s)
CAS Number	5398-77-6	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10]
Molecular Formula	C ₈ H ₈ O ₃ S	[1] [2] [3] [5] [7]
Molecular Weight	184.21 g/mol	[1] [3] [5] [7] [11]
IUPAC Name	4-(methylsulfonyl)benzaldehyde	[9]
Synonyms	4-Formylphenyl methyl sulphone, 4-Mesylbenzaldehyde	[1] [2] [4] [5] [6]
InChI Key	PSVPUHBSBYJSMQ-UHFFFAOYSA-N	[1] [3]

Table 2: Physical Properties

Property	Value	Source(s)
Melting Point	155-161 °C	[1] [3] [12]
160 °C	[8]	
160.0 to 164.0 °C	[4]	
Boiling Point	288.16 °C (rough estimate)	[1] [3]
378.3 ± 34.0 °C at 760 mmHg	[8]	
Density	1.289 ± 0.06 g/cm ³	
1.3761 (rough estimate)	[1] [3]	
Flash Point	242.1 ± 18.3 °C	
Appearance	Light yellow-beige to light brown crystalline powder or crystals	[1] [2] [3]
Stability	Hygroscopic	[1] [3]

Solubility

The solubility of **4-(Methylsulfonyl)benzaldehyde** has been studied in various organic solvents. It is generally soluble in chloroform and methanol[1][3]. A detailed study investigated its solubility in nine different organic solvents at temperatures ranging from 283.15 to 318.15 K. The solubility was found to increase with temperature in all tested solvents[13][14]. The mole fraction solubility follows the order: acetone > acetonitrile > acetic acid > methanol > ethanol > toluene > 1-butanol > 1-propanol > 2-propanol[13][14]. The high solubility in acetone is attributed to the structural similarity, particularly the presence of a carbonyl group, which aligns with the "like-dissolves-like" principle[13].

Table 3: Solubility in Various Solvents

Solvent	Solubility	Source(s)
Chloroform	Soluble	[1][3]
Methanol	Soluble	[1][3]
Acetone	Highest solubility among tested solvents	[13][14]
Acetonitrile	High solubility	[13][14]
Acetic Acid	High solubility	[13][14]
Ethanol	Moderate solubility	[13][14]
Toluene	Moderate solubility	[13][14]
1-Butanol	Lower solubility	[13][14]
1-Propanol	Lower solubility	[13][14]
2-Propanol	Lowest solubility among tested solvents	[13][14]
Water	Soluble	[1]

Experimental Protocols

3.1. Synthesis of 4-(Methylsulfonyl)benzaldehyde

A common method for the synthesis of **4-(Methylsulfonyl)benzaldehyde** involves the oxidation of 4-(methylthio)benzaldehyde[15][16].

- Step 1: Synthesis of 4-(methylthio)benzaldehyde. p-Chlorobenzaldehyde is reacted with an aqueous solution of sodium methyl mercaptide in the presence of a phase-transfer catalyst, such as tetrabutylammonium chloride[15][16]. The reaction mixture is heated to 50-60 °C. The completion of the reaction is monitored by TLC until the p-chlorobenzaldehyde spot disappears. After the reaction, the layers are separated to obtain the crude p-methylthio benzaldehyde[15][16].
- Step 2: Oxidation to **4-(Methylsulfonyl)benzaldehyde**. The crude 4-(methylthio)benzaldehyde is then oxidized using hydrogen peroxide in the presence of sulfuric acid and an oxidation catalyst like manganous sulfate[15][16]. The 4-(methylthio)benzaldehyde is added dropwise to a mixture of hydrogen peroxide, sulfuric acid, and the catalyst while controlling the temperature. The resulting **4-(Methylsulfonyl)benzaldehyde** is then purified[15][16].

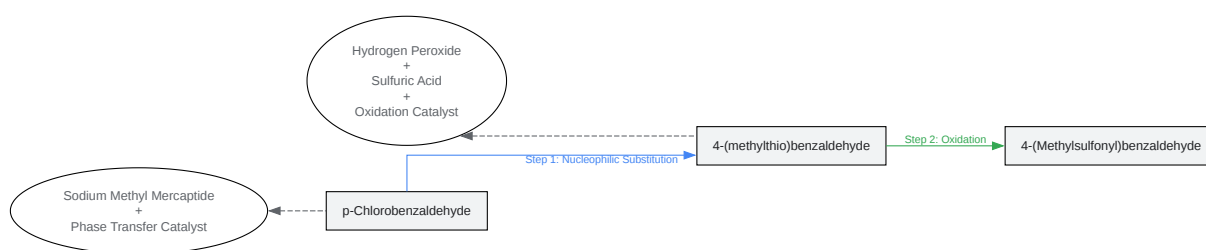
3.2. Determination of Solubility

The solubility of **4-(Methylsulfonyl)benzaldehyde** in various solvents was determined using a static equilibrium method[13][14].

- An excess amount of **4-(Methylsulfonyl)benzaldehyde** is added to a known mass of the solvent in a jacketed glass vessel.
- The mixture is continuously stirred and maintained at a constant temperature using a circulating water bath.
- After reaching equilibrium (typically after several hours), the stirring is stopped, and the solution is allowed to settle.
- A sample of the supernatant liquid is withdrawn using a preheated syringe, filtered to remove any solid particles, and weighed.
- The concentration of **4-(Methylsulfonyl)benzaldehyde** in the sample is determined by a suitable analytical method, such as high-performance liquid chromatography (HPLC)[14].

Visualization of Synthetic Pathway

The following diagram illustrates the two-step synthesis of **4-(Methylsulfonyl)benzaldehyde** from p-chlorobenzaldehyde.



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Caption: Synthetic pathway of **4-(Methylsulfonyl)benzaldehyde**.

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